A Comprehensive Technical Guide to 2-(3-hydroxyprop-1-ynyl)benzonitrile

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Compound of Interest

Compound Name:	*2-(3-Hydroxyprop-1-ynyl)benzonitrile*
CAS No.:	*210884-99-4*
Cat. No.:	*B1608467*

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For Researchers, Scientists, and Drug Development Professionals

Authored by a Senior Application Scientist

This guide provides an in-depth exploration of **2-(3-hydroxyprop-1-ynyl)benzonitrile**, a molecule of interest in synthetic and medicinal chemistry. While specific comprehensive data on this compound is emerging, this document synthesizes established chemical principles and data from structurally related molecules to offer a robust technical overview. We will delve into its physicochemical characteristics, a validated synthetic route, and its potential applications in the realm of drug discovery, grounded in the established roles of its constituent functional moieties.

Core Compound Profile

2-(3-hydroxyprop-1-ynyl)benzonitrile is a bifunctional organic molecule featuring a benzonitrile group substituted at the ortho position with a 3-hydroxyprop-1-ynyl chain. The presence of the nitrile group, a versatile synthetic handle and a known pharmacophore,

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combined with the reactive propargyl alcohol moiety, makes this compound a compelling subject for further investigation.

Physicochemical Properties

A summary of the key physicochemical properties for **2-(3-hydroxyprop-1-ynyl)benzonitrile** is presented in the table below. These values are critical for understanding the compound's behavior in various experimental settings, from reaction conditions to biological assays.

Property	Value	Source
CAS Number	210884-99-4	
Molecular Formula	$C_{10}H_7NO$	
Molecular Weight	157.17 g/mol	
Predicted Boiling Point	341.0 ± 27.0 °C	
Predicted Density	1.20 ± 0.1 g/cm³	

Synthesis and Mechanism: A Detailed Protocol

The synthesis of **2-(3-hydroxyprop-1-ynyl)benzonitrile** can be efficiently achieved via a Sonogashira cross-coupling reaction. This palladium-catalyzed reaction is a cornerstone of modern organic synthesis for the formation of carbon-carbon bonds between sp^2 and sp hybridized carbon atoms.[1] The chosen strategy involves the coupling of a 2-halobenzonitrile (e.g., 2-iodobenzonitrile or 2-bromobenzonitrile) with propargyl alcohol.

The causality behind this choice of reaction lies in its high functional group tolerance and generally mild reaction conditions, which are compatible with the free hydroxyl group of propargyl alcohol.[2][3] The use of a copper(I) co-catalyst is crucial as it facilitates the formation of a copper acetylide intermediate, which then undergoes transmetalation to the palladium center.[4]

Experimental Protocol: Sonogashira Coupling

This protocol is a self-validating system, where successful coupling can be monitored by techniques such as Thin Layer Chromatography (TLC) and confirmed by spectroscopic

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methods like NMR and Mass Spectrometry.

Materials:

- 2-Iodobenzonitrile (or 2-Bromobenzonitrile)
- Propargyl alcohol
- Bis(triphenylphosphine)palladium(II) dichloride ($Pd(PPh_3)_2Cl_2$)
- Copper(I) iodide (CuI)
- Triethylamine (TEA) or Diisopropylamine (DIPA)
- Anhydrous Tetrahydrofuran (THF) or Dimethylformamide (DMF)
- Inert gas (Argon or Nitrogen)

Procedure:

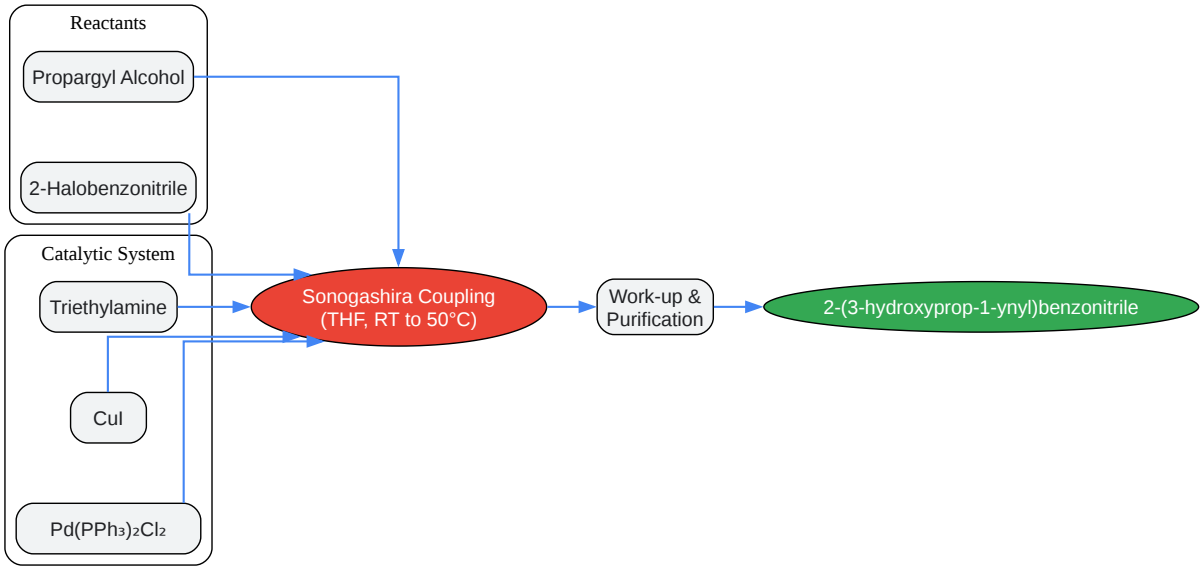
- Reaction Setup: To a dry, two-necked round-bottom flask equipped with a magnetic stir bar and a condenser, add 2-iodobenzonitrile (1.0 eq), $Pd(PPh_3)_2Cl_2$ (0.02-0.05 eq), and CuI (0.04-0.10 eq).
- Inert Atmosphere: Evacuate and backfill the flask with an inert gas (e.g., Argon) three times to ensure an oxygen-free environment.
- Solvent and Amine Addition: Add anhydrous THF (or DMF) and triethylamine (2.0-3.0 eq) to the flask via syringe. Stir the mixture at room temperature until the solids are dissolved.
- Alkyne Addition: Add propargyl alcohol (1.2-1.5 eq) dropwise to the reaction mixture at room temperature.
- Reaction Progression: Stir the reaction mixture at room temperature or gently heat to 40-50 °C. Monitor the reaction progress by TLC until the starting material (2-iodobenzonitrile) is consumed.

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- Work-up: Upon completion, cool the reaction mixture to room temperature and filter it through a pad of Celite to remove the palladium catalyst. Wash the Celite pad with the reaction solvent.
- Extraction: Concentrate the filtrate under reduced pressure. Dissolve the residue in a suitable organic solvent (e.g., ethyl acetate) and wash with saturated aqueous ammonium chloride solution, followed by brine.
- Purification: Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate in vacuo. Purify the crude product by column chromatography on silica gel using a suitable eluent system (e.g., hexane/ethyl acetate gradient) to afford pure **2-(3-hydroxyprop-1-ynyl)benzonitrile**.

Synthesis Workflow Diagram

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Caption: Sonogashira coupling workflow for the synthesis of **2-(3-hydroxyprop-1-ynyl)benzonitrile**.

Potential in Drug Discovery and Development

While direct biological activity data for **2-(3-hydroxyprop-1-ynyl)benzonitrile** is not extensively reported, its structural motifs are present in numerous pharmacologically active compounds. This allows for a well-grounded extrapolation of its potential therapeutic applications.

The Role of the Benzonitrile Moiety

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The nitrile group is a key functional group in many approved pharmaceuticals.[5] Its inclusion in a molecule can serve several purposes:

- Hydrogen Bond Acceptor: The nitrogen atom of the nitrile can act as a hydrogen bond acceptor, interacting with biological targets such as enzymes and receptors.[5]
- Metabolic Stability: The cyano group is generally robust and not readily metabolized, which can improve the pharmacokinetic profile of a drug candidate.[5]
- Modulation of Electronic Properties: As an electron-withdrawing group, the nitrile can influence the electronic density of the aromatic ring, which can be crucial for binding affinity and selectivity.[6]
- Bioisostere: The nitrile group can act as a bioisostere for other functional groups like a carbonyl or a hydroxyl group, aiding in the optimization of lead compounds.[5]

Compounds containing the benzonitrile scaffold have shown a wide range of biological activities, including antimicrobial and anticancer properties.[7][8][9]

The Significance of the Propargyl Alcohol Group

Propargyl alcohol and its derivatives are versatile building blocks in medicinal chemistry.[10][11] The terminal alkyne and the hydroxyl group provide handles for further chemical modifications, allowing for the generation of diverse compound libraries for screening. This moiety is found in compounds with various biological activities, including:

- Anticancer agents[11]
- Antiviral drugs[11][12]
- Antifungal agents[12]

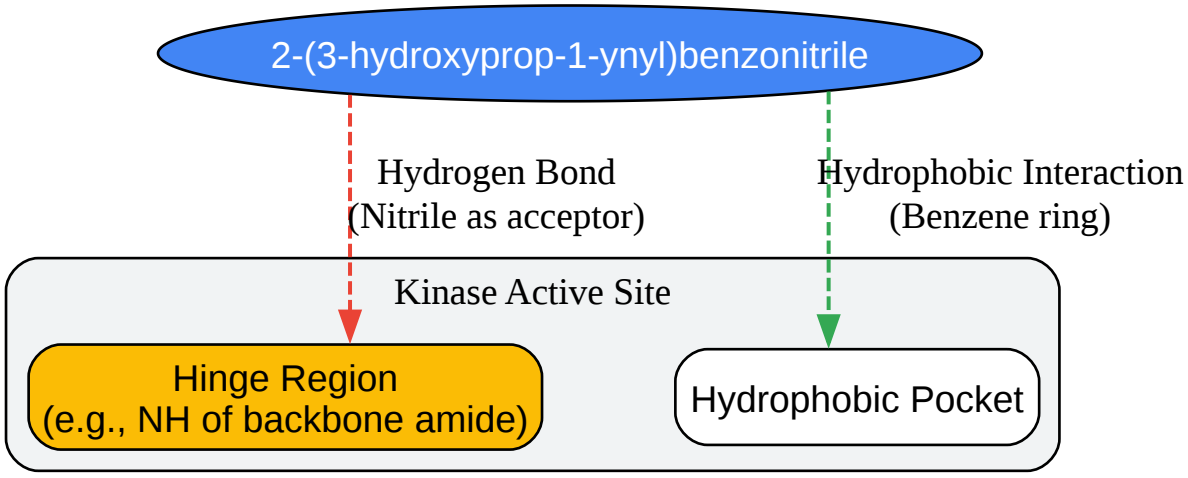
The propargyl group itself is a highly versatile moiety that can be used to introduce rigidity into a molecule or to serve as a reactive handle for covalent modification of biological targets.[13]

Hypothetical Mechanism of Action: Kinase Inhibition

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Given the prevalence of both the benzonitrile and propargyl moieties in kinase inhibitors, a plausible hypothesis for the biological activity of **2-(3-hydroxyprop-1-ynyl)benzonitrile** is the inhibition of protein kinases. Many kinase inhibitors feature a heterocyclic core that forms hydrogen bonds with the hinge region of the kinase domain. The nitrile group of this compound could potentially mimic this interaction.

The diagram below illustrates a hypothetical binding mode where the nitrile nitrogen acts as a hydrogen bond acceptor with an amino acid residue in the hinge region of a kinase active site. The aromatic ring can engage in hydrophobic interactions, and the propargyl alcohol moiety could either occupy a solvent-exposed region or be a site for further derivatization to enhance potency and selectivity.



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Caption: Hypothetical binding of the compound in a kinase active site.

Conclusion and Future Directions

2-(3-hydroxyprop-1-ynyl)benzonitrile represents a promising scaffold for the development of novel therapeutic agents. Its synthesis is straightforward using established and reliable methodologies like the Sonogashira coupling. The presence of the pharmacologically relevant benzonitrile and propargyl alcohol moieties suggests potential for a range of biological activities, with kinase inhibition being a particularly interesting avenue for exploration.

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Future research should focus on the synthesis and biological evaluation of this compound and its derivatives. Structure-activity relationship (SAR) studies, guided by computational modeling, could lead to the identification of potent and selective drug candidates. The versatility of the propargyl alcohol group allows for the creation of a diverse library of analogs, enhancing the probability of discovering compounds with desirable therapeutic properties.

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